

# Application Note: Spectrophotometric Determination of Nitrite Using Citrazinic Acid

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## Compound of Interest

Compound Name: Citrazinic Acid

Cat. No.: B1669103

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

The accurate determination of nitrite is crucial in various fields, including environmental monitoring, food safety, and biomedical research. While the Griess assay is a widely recognized method, alternative spectrophotometric techniques offering high sensitivity and selectivity are of significant interest. This application note describes a method for the determination of nitrite based on a diazotization-coupling reaction where **citrazinic acid** is utilized as a coupling agent.

## Principle of the Method

This method involves a two-step reaction. In the first step, nitrite reacts with a primary aromatic amine, such as p-aminoacetophenone, in an acidic medium to form a stable diazonium salt. In the second step, this diazonium salt is coupled with **citrazinic acid** in a basic medium. This coupling reaction results in the formation of a colored azo dye. The intensity of the color produced is directly proportional to the concentration of nitrite in the sample and is quantified by measuring the absorbance at the wavelength of maximum absorption ( $\lambda_{\text{max}}$ ).<sup>[1]</sup>

## Quantitative Data

The following table summarizes the key analytical parameters of the spectrophotometric method for nitrite determination using **citrazinic acid** as the coupling agent.<sup>[1]</sup>

Parameter	Value
Wavelength of Maximum Absorption ( $\lambda_{\text{max}}$ )	495 nm
Linearity Range (Beer's Law)	0.5 - 12 $\mu\text{g}$ of nitrite in a final volume of 10 ml
Molar Absorptivity	$2.9 \times 10^4 \text{ L mol}^{-1} \text{ cm}^{-1}$
Sandell's Sensitivity	$16 \text{ ng cm}^{-2}$
Color Stability	3 hours

## Experimental Protocols

### 1. Reagent Preparation

- **Standard Nitrite Solution (100  $\mu\text{g/mL}$ ):** Dissolve 0.150 g of dried sodium nitrite ( $\text{NaNO}_2$ ) in 1000 mL of deionized water.
- **p-Aminoacetophenone Solution (0.1% w/v):** Dissolve 0.1 g of p-aminoacetophenone in 100 mL of 2 M hydrochloric acid.
- **Citrazinic Acid Solution (0.2% w/v):** Dissolve 0.2 g of **citrazinic acid** in 100 mL of 1 M sodium hydroxide.
- **Hydrochloric Acid (2 M):** Prepare by diluting concentrated hydrochloric acid with deionized water.
- **Sodium Hydroxide (1 M):** Dissolve 4.0 g of sodium hydroxide pellets in 100 mL of deionized water.

### 2. Preparation of Standard Curve

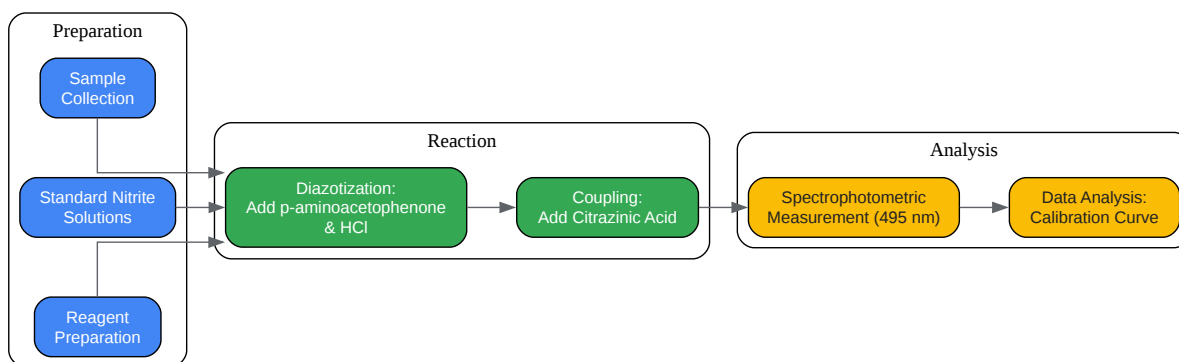
- Pipette aliquots of the standard nitrite solution (e.g., 0.5, 1.0, 2.0, 4.0, 6.0, 8.0, 10.0, and 12.0  $\mu\text{g}$ ) into a series of 10 mL volumetric flasks.
- To each flask, add 1 mL of 2 M hydrochloric acid and 1 mL of the p-aminoacetophenone solution.

- Mix well and allow the reaction to proceed for 2 minutes at room temperature for the formation of the diazonium salt.
- Add 1 mL of the **citrazinic acid** solution to each flask.
- Make up the volume to 10 mL with deionized water.
- Measure the absorbance of each solution at 495 nm against a reagent blank prepared in the same manner but without the nitrite standard.
- Plot a calibration curve of absorbance versus nitrite concentration.

### 3. Sample Analysis

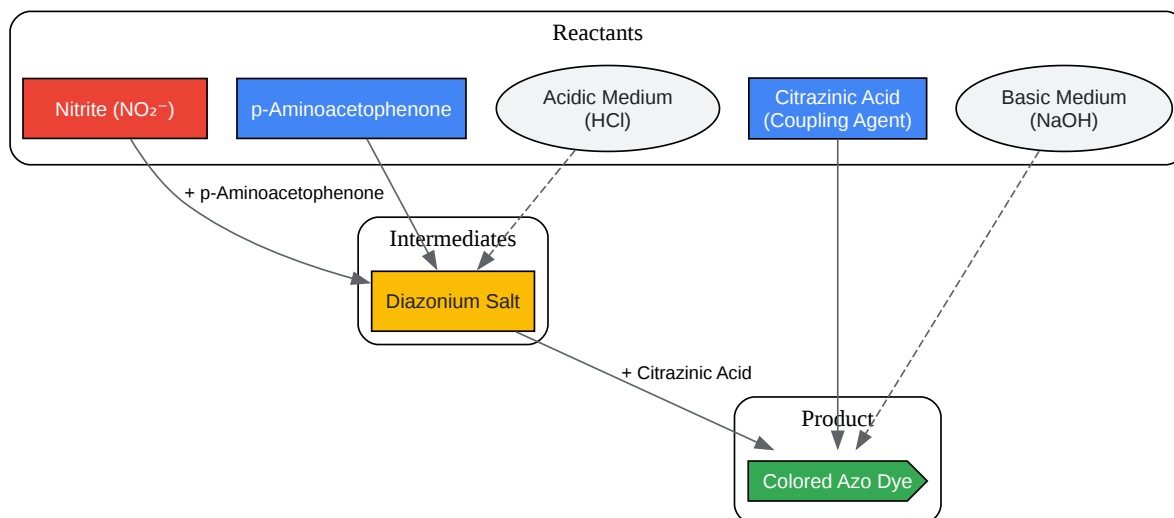
- Take an appropriate volume of the water sample (clarified and filtered if necessary) in a 10 mL volumetric flask.
- Follow steps 2-6 as described in the "Preparation of Standard Curve" section.
- Determine the nitrite concentration in the sample from the calibration curve.

## Visualizations



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Caption: Experimental workflow for the spectrophotometric determination of nitrite.



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Caption: Reaction pathway for the formation of the azo dye.

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## References

- 1. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application Note: Spectrophotometric Determination of Nitrite Using Citrazinic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1669103#spectrophotometric-determination-of-nitrite-using-citrazinic-acid\]](https://www.benchchem.com/product/b1669103#spectrophotometric-determination-of-nitrite-using-citrazinic-acid)

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